

temperature effects on the efficiency of Alox Aqualox 232

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Compound of Interest

Compound Name: Alox Aqualox 232

Cat. No.: B1176892

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Technical Support Center: Alox Aqualox 232 Series

Disclaimer: The product "**Alox Aqualox 232**" is not found in manufacturer literature. This technical support guide pertains to the commercially available Aqualox® 232H and Aqualox® 232B, water-based corrosion inhibitors composed of amine salts of organic acids. This information is intended for researchers, scientists, and professionals in laboratory and small-scale manufacturing environments.

Frequently Asked Questions (FAQs)

Q1: What are Aqualox 232H and Aqualox 232B?

Aqualox 232H and 232B are water-based corrosion inhibitors primarily used in metalworking fluids and other aqueous industrial systems to protect ferrous metals from corrosion. They are based on amine salts of organic acids, which function by forming a protective film on the metal surface.

Q2: What is the primary difference between Aqualox 232H and Aqualox 232B?

The main distinction lies in their compatibility with water hardness. Aqualox 232H is suitable for use in water with a hardness of less than 500 ppm. For harder water, Aqualox 232B is recommended as it offers enhanced stability.

Q3: Is there an optimal operating temperature for Aqualox 232 series products?

While specific operating temperature ranges are not publicly available in technical data sheets, as a general principle, the efficiency of water-based corrosion inhibitors can be affected by temperature. Elevated temperatures can increase the rate of corrosion and may impact the stability of the protective film formed by the inhibitor. It is advisable to conduct performance tests at your specific operating temperatures.

Q4: Can Aqualox 232 series products be used in applications outside of metalworking?

While designed for metalworking fluids, their properties as water-based corrosion inhibitors for ferrous metals suggest potential utility in other closed-loop aqueous systems where corrosion is a concern. However, compatibility with other system components and materials should be thoroughly evaluated. For any application involving biological or sensitive chemical processes, extensive testing is required to ensure non-interference.

Q5: How does pH affect the performance of Aqualox 232 series inhibitors?

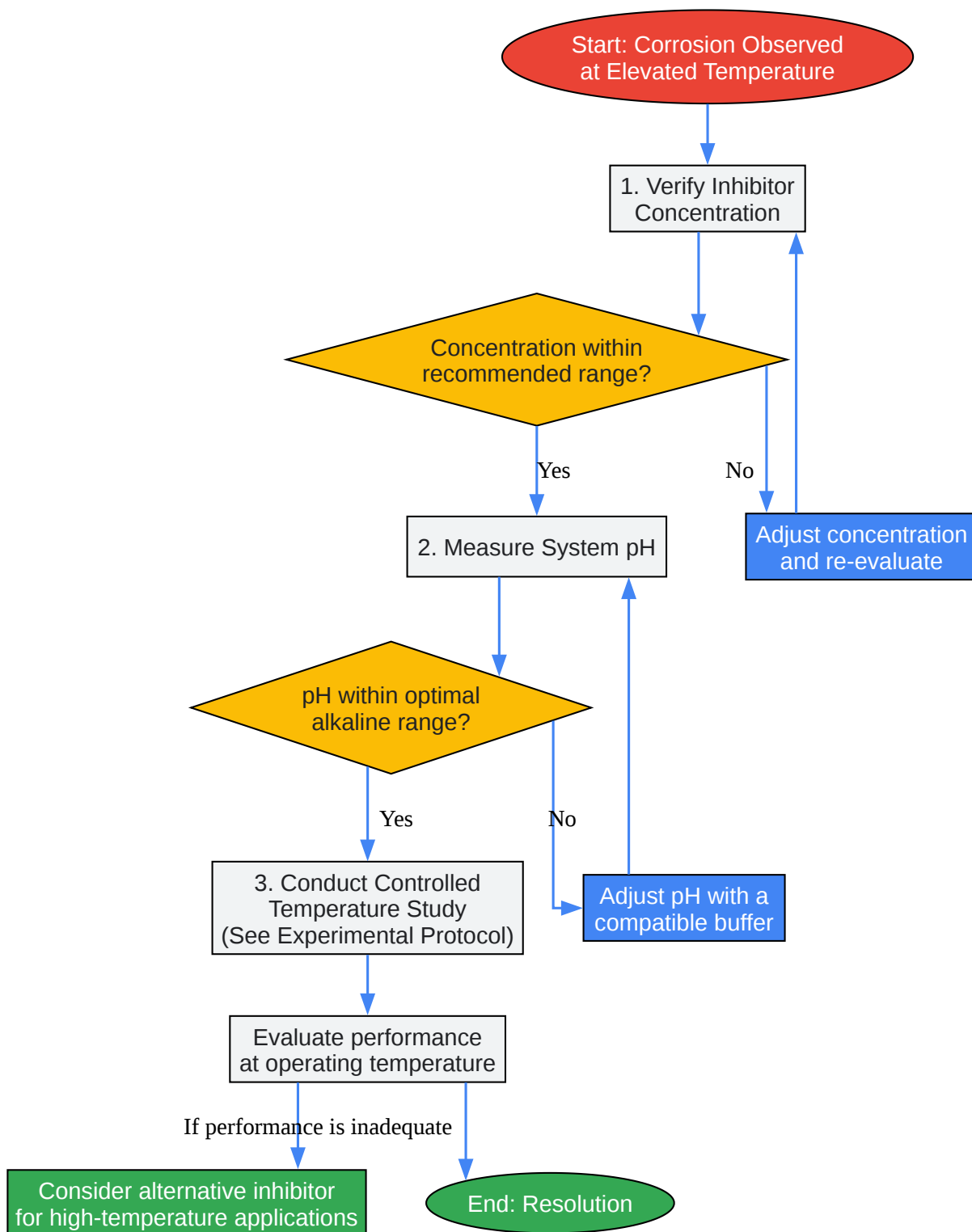
The effectiveness of Aqualox 232 is enhanced when blended to raise the pH of the aqueous solution. Maintaining a stable, alkaline pH is crucial for optimal corrosion inhibition. A drop in pH can indicate bacterial contamination or degradation of the fluid, leading to reduced performance.

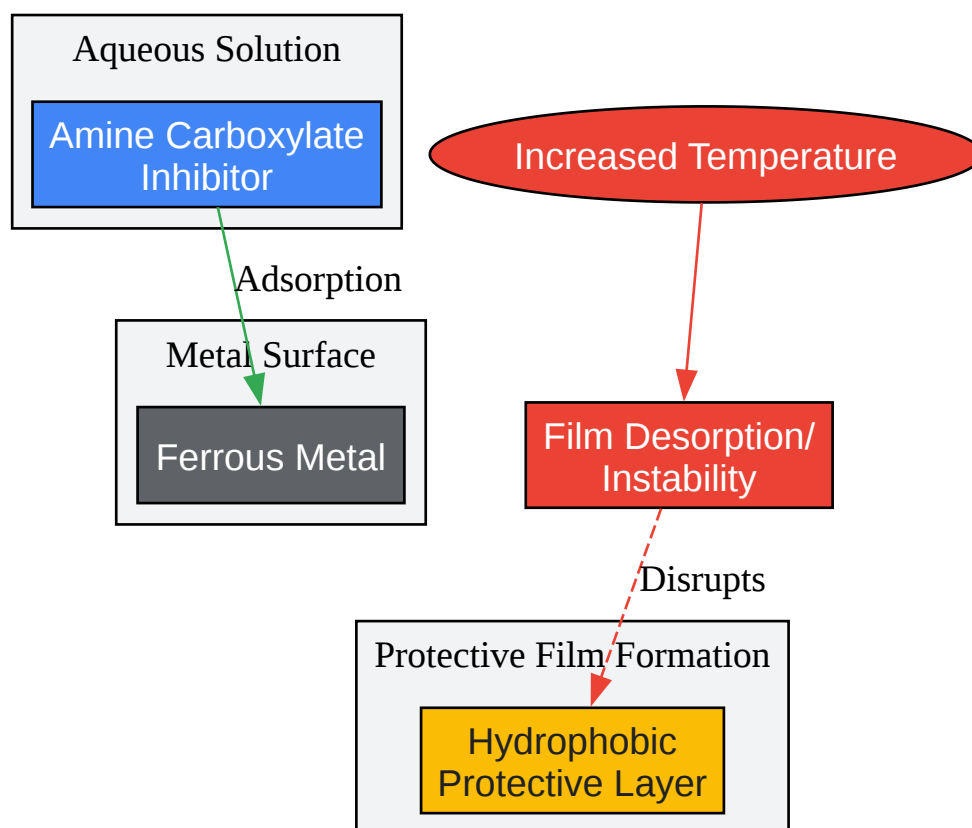
Troubleshooting Guide

Issue 1: Reduced Corrosion Protection at Elevated Temperatures

- Symptom: Increased rust or corrosion on ferrous metal components when the system operates at higher than ambient temperatures.
- Potential Causes:
 - Increased Corrosion Rate: Higher temperatures generally accelerate the electrochemical process of corrosion.

- Inhibitor Film Instability: The protective molecular film formed by the amine carboxylate may become less stable or desorb from the metal surface at elevated temperatures.
- Thermal Degradation: Although unlikely at moderate temperatures, extreme heat could potentially lead to the degradation of the inhibitor components.
- Troubleshooting Steps:





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